

Hexaethyldisiloxane CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexaethyldisiloxane

Cat. No.: B1329380

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In-Depth Technical Guide: Hexaethyldisiloxane

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the chemical compound **Hexaethyldisiloxane**, with a focus on its fundamental properties.

Chemical Identity and Properties

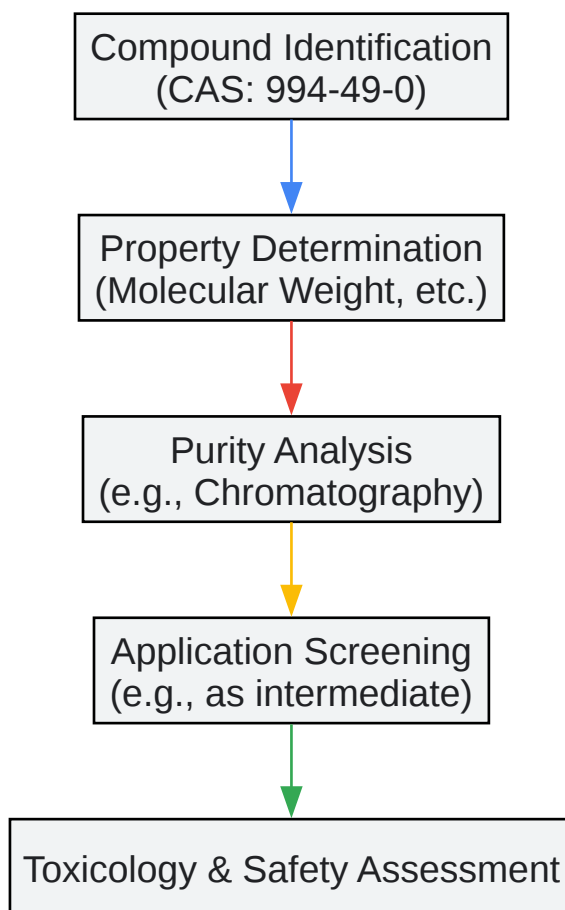
Hexaethyldisiloxane is a chemical compound classified as a siloxane.^[1] It is also known by other names including 1,1,1,3,3,3-**Hexaethyldisiloxane**, Bis(triethylsilyl) ether, and triethyl(triethylsilyloxy)silane.^{[1][2][3]} The compound's key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	994-49-0	[1][2][3][4][5][6][7]
Molecular Formula	C12H30OSi2	[1][2][3][4][5][6][7][8]
Molecular Weight	246.54 g/mol	[1][2][3][4][5][7][8]
Appearance	Transparent/Colorless to light yellow liquid	[1][3]
Density	0.84 g/mL to 0.844 g/mL	[1][2][3]
Melting Point	-115 °C	[1][2][3][6]
Boiling Point	231 °C - 234.5 °C	[1][2][3][6]
Flash Point	77 °C - 87 °C	[1][2][3][6]
Refractive Index	1.433	[1][2][3]
Water Solubility	Not miscible or difficult to mix with water	[2][3][5]
InChI Key	WILBTFWIBAOWLN-UHFFFAOYSA-N	[1][3][4][5][8]

Experimental Data and Protocols

Currently, publicly available literature does not detail specific biological signaling pathways or extensive drug development experimental protocols directly involving **hexaethyldisiloxane**. Its primary documented use is as a pharmaceutical intermediate.[2][3] Researchers interested in the application of this compound would likely need to develop bespoke experimental plans based on their specific research objectives.

A general workflow for the characterization of a chemical compound like **hexaethyldisiloxane** is outlined in the diagram below. This process illustrates the logical progression from initial identification to further investigation of its properties.



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Workflow for Chemical Characterization.

Safety and Handling

Hexaethyldisiloxane is associated with hazard statements H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[4] Appropriate personal protective equipment should be used when handling this chemical, and it should be stored in a dry, room-temperature environment in a sealed container.[2][3] For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [Hexaethyldisiloxane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329380#hexaethyldisiloxane-cas-number-and-molecular-weight]

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